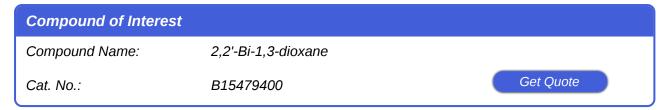


# A Comprehensive Technical Guide to 2,2'-Bi-1,3-dioxane

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of **2,2'-Bi-1,3-dioxane**, a heterocyclic organic compound. The document covers its nomenclature, physicochemical properties, and representative experimental protocols for its synthesis and characterization.

### Nomenclature and Identification

**2,2'-Bi-1,3-dioxane** is a molecule composed of two 1,3-dioxane rings connected by a single bond at the 2-position of each ring. It is systematically named and identified by various synonyms and registry numbers, crucial for accurate database searches and procurement. The IUPAC name for this compound is 2-(1,3-dioxan-2-yl)-1,3-dioxane.

Table 1: Alternative Names and Identifiers for 2,2'-Bi-1,3-dioxane



Identifier Type	Identifier	
IUPAC Name	2-(1,3-dioxan-2-yl)-1,3-dioxane	
Synonyms	2,2'-Bis(1,3-dioxane), Ethanedial, cyclic 1,1:2,2-bis(1,3-propanediyl acetal)	
CAS Number	6705-89-1[1][2][3][4][5]	
Molecular Formula	C <sub>8</sub> H <sub>14</sub> O <sub>4</sub>	
Molecular Weight	174.19 g/mol	
InChI	InChI=1S/C8H14O4/c1-3-9-7(10-4-1)8-11-5-2- 6-12-8/h7-8H,1-6H2	
InChlKey	BQMJRGMPYWXDPC-UHFFFAOYSA-N[6]	
SMILES	C1COCC(O1)C2COCCO2	
PubChem CID	23172[6]	
UNII	YC9M5A2V4L[6]	
DSSTox Substance ID	DTXSID60217339[6]	

## **Physicochemical Properties**

The physical and chemical properties of **2,2'-Bi-1,3-dioxane** are essential for its handling, storage, and application in experimental settings. The following table summarizes key computed and experimentally determined properties.

Table 2: Physicochemical Properties of 2,2'-Bi-1,3-dioxane



Property	Value	Source
Molecular Weight	146.14 g/mol [1][4]	Protheragen[1], PubChem[6]
Molecular Formula	C6H10O4[1][4]	Protheragen[1], PubChem[6]
Boiling Point	190.9°C at 760 mmHg	Chemsrc[1]
Density	1.267 g/cm <sup>3</sup>	Chemsrc[1]
XLogP3-AA (Computed)	-0.5	PubChem[6]
Hydrogen Bond Donor Count	0	PubChem[6]
Hydrogen Bond Acceptor Count	4	PubChem[6]
Rotatable Bond Count	1	PubChem[6]
Exact Mass	146.05790880 g/mol	PubChem[6]
Monoisotopic Mass	146.05790880 g/mol	PubChem[6]
Topological Polar Surface Area	36.9 Ų	PubChem[6]
Heavy Atom Count	10	PubChem[6]
Complexity (Computed)	90.3	PubChem[6]

## **Experimental Protocols**

While a specific, peer-reviewed synthesis protocol for **2,2'-Bi-1,3-dioxane** is not readily available in the searched literature, a general and representative procedure can be derived from the well-established synthesis of **1,3-dioxanes** and **1,3-dioxolanes**.[7][8] The formation of the dioxane ring typically involves the acid-catalyzed acetalization of a carbonyl compound with a **1,3-diol**.

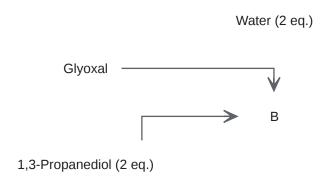
#### 3.1. Representative Synthesis of **2,2'-Bi-1,3-dioxane**

The synthesis of **2,2'-Bi-1,3-dioxane** would theoretically involve the reaction of glyoxal (the dialdehyde corresponding to the "bi" core) with two equivalents of **1,3-propanediol** in the presence of an acid catalyst.



#### **Reaction Scheme:**

2,2'-Bi-1,3-dioxane



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Caption: General synthesis of **2,2'-Bi-1,3-dioxane**.

#### Materials:

- Glyoxal (40% solution in water)
- 1,3-Propanediol
- p-Toluenesulfonic acid (p-TSA) or other acid catalyst
- Toluene or benzene (for azeotropic removal of water)
- · Anhydrous sodium sulfate or magnesium sulfate
- Saturated sodium bicarbonate solution
- Brine (saturated sodium chloride solution)
- Solvents for chromatography (e.g., hexane, ethyl acetate)

#### Procedure:



- To a round-bottom flask equipped with a Dean-Stark apparatus and a condenser, add a solution of glyoxal in toluene.
- Add two equivalents of 1,3-propanediol to the flask.
- Add a catalytic amount of p-toluenesulfonic acid.
- Heat the mixture to reflux and continuously remove the water formed during the reaction via the Dean-Stark trap.
- Monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography (GC).
- Once the reaction is complete, cool the mixture to room temperature.
- Wash the organic layer sequentially with saturated sodium bicarbonate solution, water, and brine.
- Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.

#### 3.2. Purification

The crude **2,2'-Bi-1,3-dioxane** can be purified by standard laboratory techniques.

#### Procedure:

- Distillation: If the product is a liquid and thermally stable, vacuum distillation can be employed for purification.
- Column Chromatography: For smaller scales or for removing closely related impurities, column chromatography on silica gel is a suitable method. A solvent system such as a gradient of ethyl acetate in hexane can be used for elution.

#### 3.3. Analysis and Characterization

The identity and purity of the synthesized **2,2'-Bi-1,3-dioxane** can be confirmed using various spectroscopic methods.

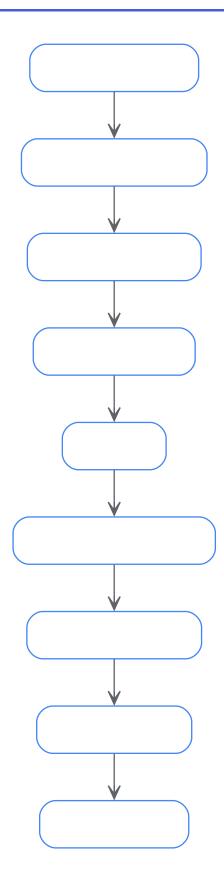


- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - <sup>1</sup>H NMR: The proton NMR spectrum is expected to show characteristic signals for the methylene protons of the dioxane rings and the methine protons at the 2-positions. The integration of the signals should correspond to the number of protons in each environment.
  - <sup>13</sup>C NMR: The carbon NMR spectrum will show distinct peaks for the different carbon environments in the molecule. Based on the structure of 1,3-dioxane, one would expect three distinct signals in the <sup>13</sup>C NMR spectrum of the parent ring.[9]
- Mass Spectrometry (MS): Mass spectrometry will confirm the molecular weight of the compound. PubChem lists GC-MS data for the related 2,2'-Bis(1,3-dioxolane), which can serve as a reference.
- Infrared (IR) Spectroscopy: The IR spectrum will show characteristic C-O stretching vibrations for the cyclic ether functional groups, typically in the range of 1140-1070 cm<sup>-1</sup> and around 940 cm<sup>-1</sup>.[10] The absence of a strong C=O stretching band will indicate the completion of the reaction.

# **Logical Workflow for Synthesis and Characterization**

The following diagram illustrates the logical workflow from starting materials to the purified and characterized product.





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Caption: Workflow for the synthesis and characterization of **2,2'-Bi-1,3-dioxane**.



This guide provides a foundational understanding of **2,2'-Bi-1,3-dioxane** for research and development purposes. The provided protocols are representative and may require optimization for specific laboratory conditions and desired product purity.

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to 2,2'-Bi-1,3-dioxane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15479400#alternative-names-for-2-2-bi-1-3-dioxane]

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